

A Technical Guide to the Historical Use of Chrome Orange Pigment

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Compound of Interest

Compound Name: Chrome Orange

CAS No.: 85188-12-1

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This technical guide provides an in-depth analysis of **Chrome Orange**, a historically significant inorganic pigment. It covers the pigment's chemical properties, synthesis methodologies from the 19th century, and its degradation pathways. The information is intended for a scientific audience, with a focus on quantitative data and reproducible experimental procedures.

Introduction

Chrome Orange, a basic lead(II) chromate, was a significant addition to the artist's palette following its synthesis in 1809.^{[1][2]} It belongs to a family of lead chromate pigments that offered vibrant, opaque colors, ranging from pale yellow to deep red. The discovery of the element chromium in 1797 by French chemist Louis Nicolas Vauquelin paved the way for the development of these pigments.^{[3][4][5]} Vauquelin's work, published in 1809, detailed the preparation of lead chromates, which quickly gained popularity among artists, including the Impressionists.^{[2][5]} However, due to the high toxicity of lead and hexavalent chromium, and the pigment's tendency to darken over time, its production has ceased, and it is now considered obsolete.^[2]

Physicochemical Properties

Chrome Orange is characterized by its excellent hiding power and vibrant color, which can range from a light orange to a deeper, reddish-orange.[2] The specific hue is largely dependent on the particle size and the ratio of lead oxide to lead chromate in its composition.[6] Deeper shades are associated with more rectangular crystalline particles, while lighter, yellower shades have finer particles.[7]

Table 1: Quantitative Properties of **Chrome Orange** Pigment

Property	Value	Source(s)
Chemical Formula	Pb ₂ CrO ₅ or PbO·PbCrO ₄	[3][6]
C.I. Name	Pigment Orange 21 (PO 21)	[3]
C.I. Number	77601	[3]
Density	6.3 - 6.7 g/mL	[6]
Melting Point	844 °C	[6][8]
Mohs Hardness	2.5	[6]
Refractive Index	$\alpha = 2.42$, $\beta = 2.7$, $\gamma = 2.7$	[6][7]
Crystal System	Monoclinic	[7]
Solubility	Insoluble in water; Soluble in strong acids and alkalis.	[6][8]
Lightfastness	Generally poor; can darken with age. Some formulations rated 5-6.	[3][7][8]
Heat Resistance	~150 °C	[8]

Historical Synthesis Protocols

The synthesis of **Chrome Orange** historically involved the chemical manipulation of lead chromate (Chrome Yellow). The key principle is the treatment of the neutral lead chromate with

a strong alkali, which introduces lead oxide into the structure, shifting the color from yellow to orange.[3] The pH of the reaction is a critical control parameter.[1]

Key Reagents

- Lead(II) salt (e.g., Lead(II) acetate or Lead(II) nitrate)
- Chromate source (e.g., Potassium chromate or Potassium dichromate)
- Alkali (e.g., Sodium hydroxide or Potassium hydroxide)

Experimental Protocol: Alkaline Treatment of Lead Chromate

This protocol is based on common historical methods for converting Chrome Yellow to **Chrome Orange**.^{[6][9][10]}

Objective: To synthesize **Chrome Orange** by treating a pre-formed Lead(II) Chromate precipitate with a hot alkaline solution.

Materials:

- Lead(II) Chromate (PbCrO_4), finely powdered
- Sodium Hydroxide (NaOH), solid pellets or concentrated solution
- Deionized water
- Beakers
- Stirring rod
- Heat source (hot plate)
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

Procedure:

- **Prepare a Slurry:** Create a slurry of finely powdered Lead(II) Chromate in a beaker with a minimal amount of deionized water. The slurry should be thin enough to be stirred rapidly.
- **Heating:** Gently heat the slurry to boiling while stirring continuously.
- **Alkaline Addition:** Once the slurry is boiling, carefully add a strong alkali, such as solid sodium hydroxide, to the mixture. The amount of NaOH should be approximately equal in volume to the amount of PbCrO_4 used. Caution: The reaction can be vigorous. Add the alkali slowly in small portions.
- **Color Change:** A distinct color change from yellow to orange should be observed almost immediately upon the addition of the alkali. Continue stirring for several minutes to ensure the reaction is complete.
- **Quenching:** Decant the hot mixture into a larger volume of cold deionized water to stop the reaction.
- **Filtration and Washing:** Filter the resulting orange precipitate using a Büchner funnel. Wash the pigment liberally with cold deionized water to remove any unreacted alkali and soluble salts.
- **Drying:** Dry the filtered pigment in an oven at a low temperature (e.g., 80-100 °C) until all moisture is removed.
- **Grinding:** Once dry, the pigment can be gently ground to achieve a fine, uniform powder. The orange coloration often becomes more apparent after grinding.[9]

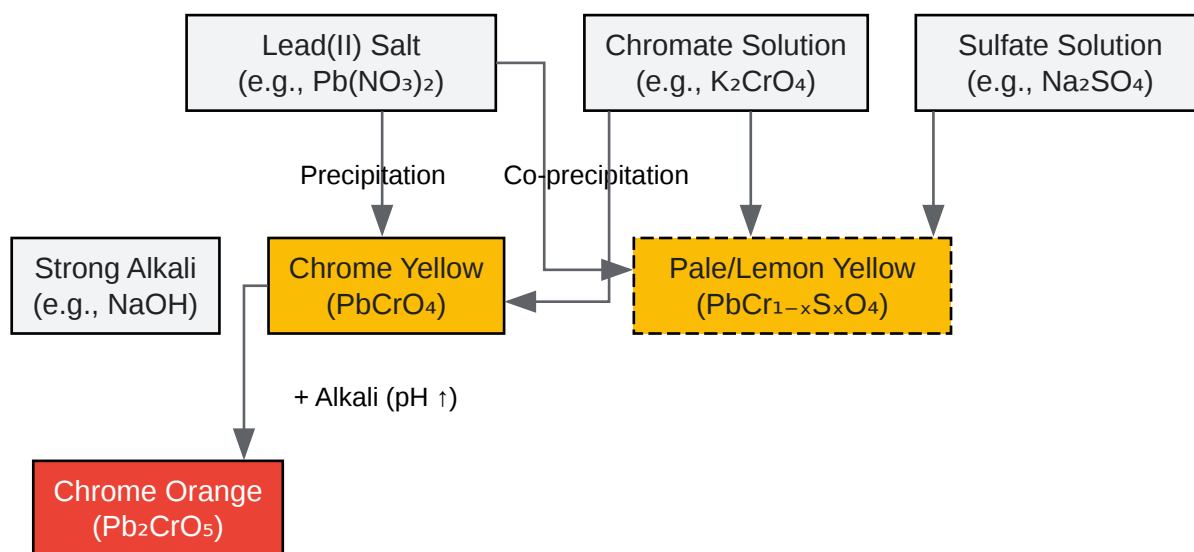
Chemical Pathways and Relationships

The production and degradation of **Chrome Orange** are governed by specific chemical transformations. The relationships between the various lead chromate pigments and the pathway of the pigment's eventual degradation are visualized below.

Synthesis and Pigment Relationships

The color of lead chromate pigments is determined by their chemical composition and crystal structure. Chrome Yellow (PbCrO_4) is the precursor to **Chrome Orange**. The addition of an

alkali introduces lead oxide, forming basic lead chromate (Pb_2CrO_5). Further variations, such as co-precipitation with lead sulfate (PbSO_4), were used to create paler yellow hues.[11]

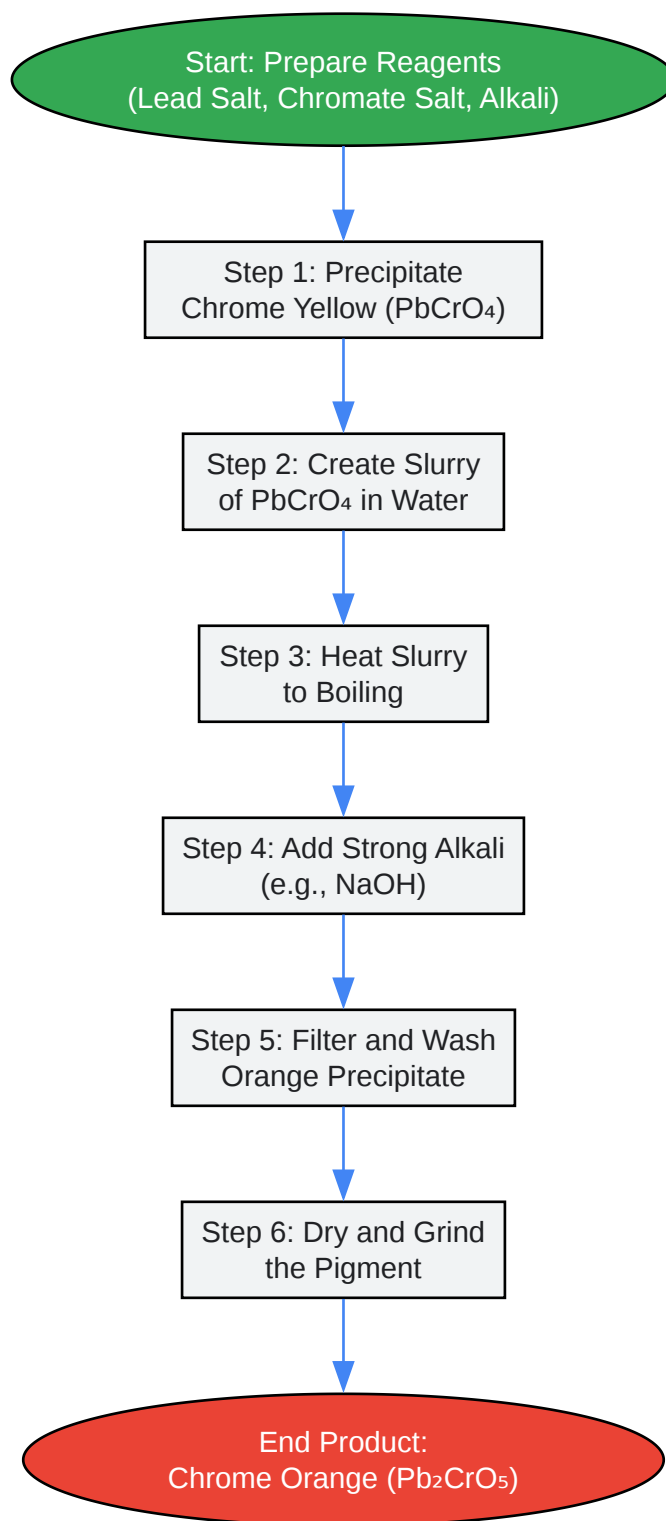


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Caption: Relationship between different lead chromate pigments.

Experimental Workflow for Historical Synthesis

The following diagram outlines the key steps in the historical laboratory synthesis of **Chrome Orange** from its chemical precursors.

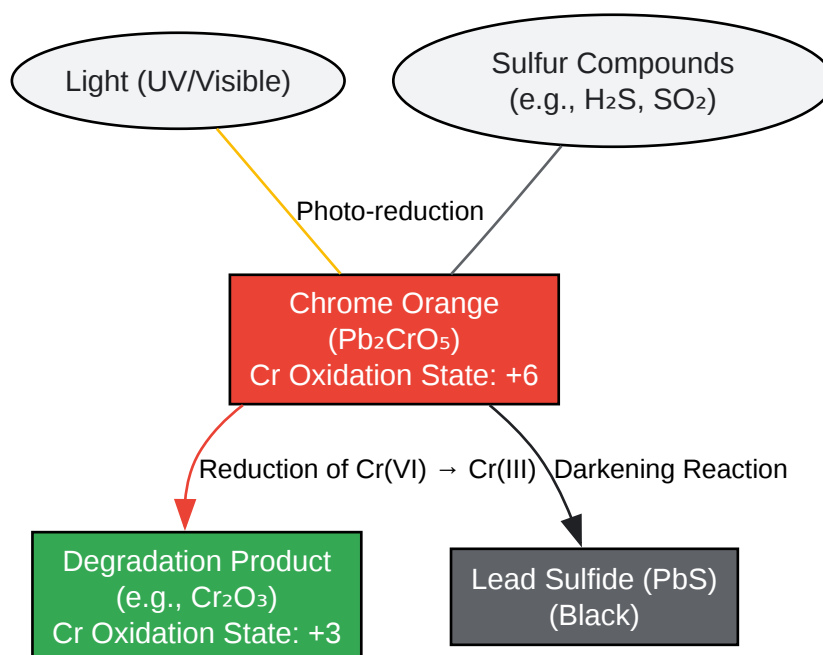


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Caption: Experimental workflow for **Chrome Orange** synthesis.

Chemical Degradation Pathway

The primary degradation pathway for **Chrome Orange**, and its yellow counterparts, is the reduction of hexavalent chromium (Cr(VI)) to trivalent chromium (Cr(III)). This process is often photo-induced and leads to a noticeable darkening of the pigment, as the brilliant orange is replaced by the dull green of chromium(III) oxide. The presence of sulfur compounds in the atmosphere can also contribute to darkening by forming black lead sulfide.



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Caption: Degradation pathway of **Chrome Orange** pigment.

Safety and Handling

All lead chromate pigments are highly toxic and carcinogenic.[6] They contain both lead, a potent neurotoxin, and hexavalent chromium, a known carcinogen. Historical sources often lack the safety warnings common today, but modern researchers must handle these materials with extreme caution. This includes using appropriate personal protective equipment (PPE) such as gloves, safety goggles, and respiratory protection to avoid inhalation of the dry powder pigment.[7][9] All synthesis and handling should be performed in a well-ventilated fume hood. Disposal must follow hazardous waste regulations for heavy metals.[9]

Conclusion

Chrome Orange represents a fascinating chapter in the history of synthetic pigments. Its brilliant color and opacity made it a valuable tool for 19th-century artists, but its inherent instability and high toxicity have led to its replacement by more stable and safer modern pigments. The study of its historical synthesis methods and degradation pathways provides valuable insights for art conservation, materials science, and the study of environmental toxicology.

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References

- [1. Chrome orange - Wikipedia \[en.wikipedia.org\]](#)
- [2. webexhibits.org \[webexhibits.org\]](#)
- [3. Chrome orange - ColourLex \[colourlex.com\]](#)
- [4. henghaocolor.com \[henghaocolor.com\]](#)
- [5. Pigments through the Ages - History - Chrome yellow \[webexhibits.org\]](#)
- [6. cameo.mfa.org \[cameo.mfa.org\]](#)
- [7. webexhibits.org \[webexhibits.org\]](#)
- [8. chembk.com \[chembk.com\]](#)
- [9. Basic lead chromate - Sciencemadness Wiki \[sciencemadness.org\]](#)
- [10. m.youtube.com \[m.youtube.com\]](#)
- [11. toxicslink.org \[toxicslink.org\]](#)
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